

Application Notes and Protocols: XY101 Antibody for Immunohistochemistry

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Compound of Interest

Compound Name: XY101

Cat. No.: B2378889

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Product Name: Anti-p-Akt (Ser473) Monoclonal Antibody (XY101)

Introduction

The **XY101** monoclonal antibody is a high-affinity recombinant rabbit antibody designed to specifically detect the phosphorylated form of Akt (also known as Protein Kinase B) at the serine 473 residue. The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell proliferation, survival, and metabolism.^[1] Dysregulation of this pathway is a common event in a wide range of human cancers, making the detection of activated Akt a key area of research in oncology and drug development.^[1] The **XY101** antibody is a valuable tool for researchers investigating the activation state of the Akt signaling pathway in tissue samples.

Applications

The **XY101** antibody has been validated for use in a variety of immunoassay techniques. The recommended starting dilutions for common applications are listed below. However, optimal dilutions should be determined by the end-user.

Application	Recommended Dilution
Immunohistochemistry (Paraffin)	1:100 - 1:500
Immunocytochemistry	1:200 - 1:1000
Western Blotting	1:1000 - 1:2000
Flow Cytometry	1:50 - 1:200

Immunohistochemistry Protocol for Paraffin-Embedded Tissues

This protocol provides a general guideline for immunohistochemical staining of paraffin-embedded tissue sections with the **XY101** antibody. Optimization may be required for specific tissue types and experimental conditions.

Materials Required:

- **XY101** Antibody
- Paraffin-embedded tissue sections on positively charged slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen Retrieval Solution (e.g., 10mM Sodium Citrate, pH 6.0)
- Wash Buffer (e.g., Tris-buffered saline with 0.1% Tween-20, TBS-T)
- Blocking Buffer (e.g., 10% normal goat serum in TBS-T)
- Biotinylated secondary antibody
- Streptavidin-HRP

- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Mounting medium

Protocol Steps:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene for 5 minutes (repeat twice).
 - Immerse slides in 100% ethanol for 3 minutes (repeat twice).
 - Immerse slides in 95% ethanol for 3 minutes.
 - Immerse slides in 70% ethanol for 3 minutes.
 - Rinse slides in deionized water.
- Antigen Retrieval:
 - Pre-heat Antigen Retrieval Solution to 95-100°C.
 - Immerse slides in the pre-heated solution and incubate for 20 minutes.
 - Allow slides to cool to room temperature (approximately 20 minutes).
 - Rinse slides with deionized water and then with Wash Buffer.
- Blocking:
 - Incubate sections with Blocking Buffer for 1 hour at room temperature to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute the **XY101** antibody to the desired concentration in Blocking Buffer.

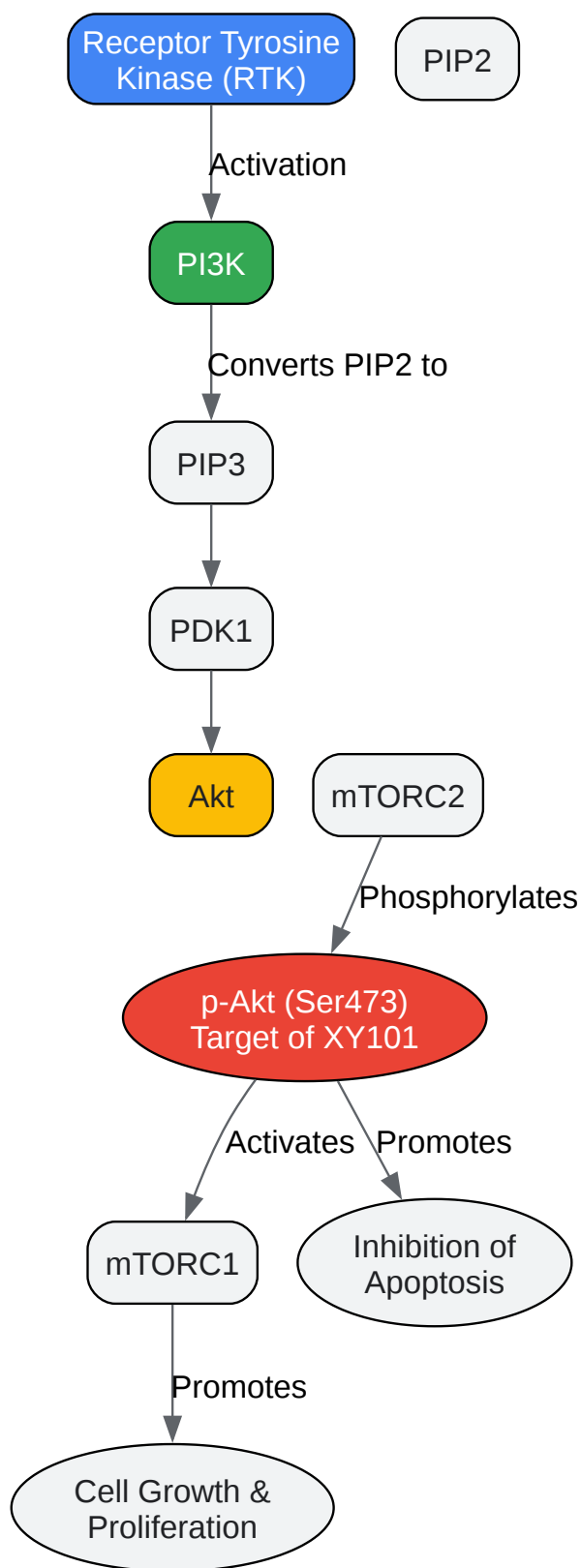
- Incubate sections with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Rinse slides with Wash Buffer (3 times for 5 minutes each).
 - Incubate sections with the biotinylated secondary antibody for 1 hour at room temperature.
- Detection:
 - Rinse slides with Wash Buffer (3 times for 5 minutes each).
 - Incubate sections with Streptavidin-HRP for 30 minutes at room temperature.
 - Rinse slides with Wash Buffer (3 times for 5 minutes each).
 - Apply DAB substrate and monitor for color development (typically 1-10 minutes).
 - Rinse slides with deionized water to stop the reaction.
- Counterstaining and Mounting:
 - Counterstain with hematoxylin for 1-2 minutes.
 - Rinse with deionized water.
 - Dehydrate sections through graded ethanol and xylene.
 - Mount coverslip with permanent mounting medium.

Experimental Data

The following table summarizes the performance of the **XY101** antibody in immunohistochemical analysis of various human cancer tissue microarrays. Staining intensity was scored on a scale of 0 (no staining) to 3+ (strong staining).

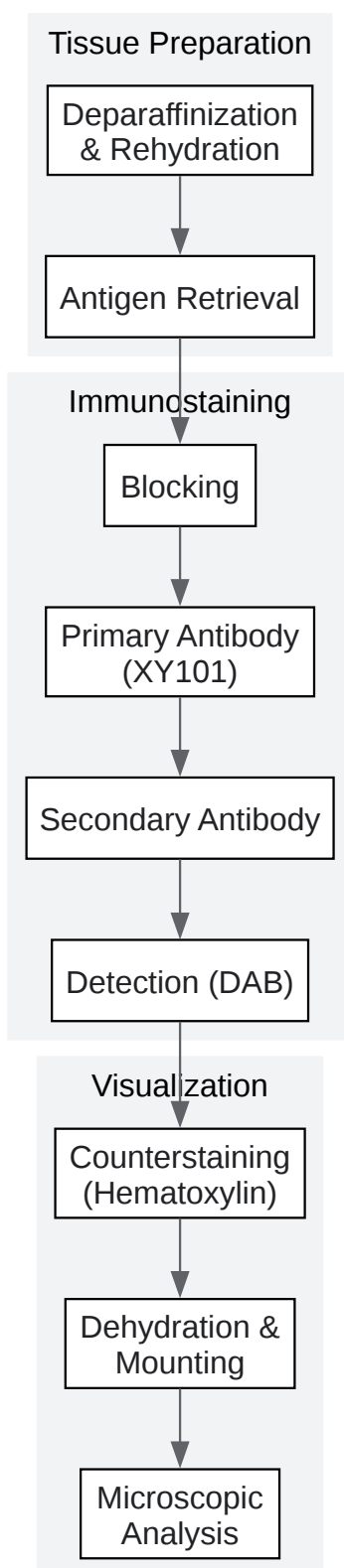
Tissue Type	Number of Cases	Percentage of Positive Cases (%)	Predominant Staining Intensity
Breast Carcinoma	50	78	2+
Lung Carcinoma	45	65	2+
Colon Carcinoma	60	72	1+
Prostate Carcinoma	40	85	3+
Normal Adjacent Tissue	30	10	0/1+

Signaling Pathway and Workflow Diagrams



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Caption: PI3K/Akt/mTOR Signaling Pathway targeted by **XY101**.



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Caption: Immunohistochemistry Experimental Workflow.

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References

- 1. mdpi.com [mdpi.com]
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